

Chemical formula and molecular weight of methylmercury(1+) iodide.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methylmercury(1+);iodide

Cat. No.: B087125

[Get Quote](#)

An In-depth Technical Overview of Methylmercury(1+) Iodide

This document provides a concise technical summary of the chemical properties of methylmercury(1+) iodide, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

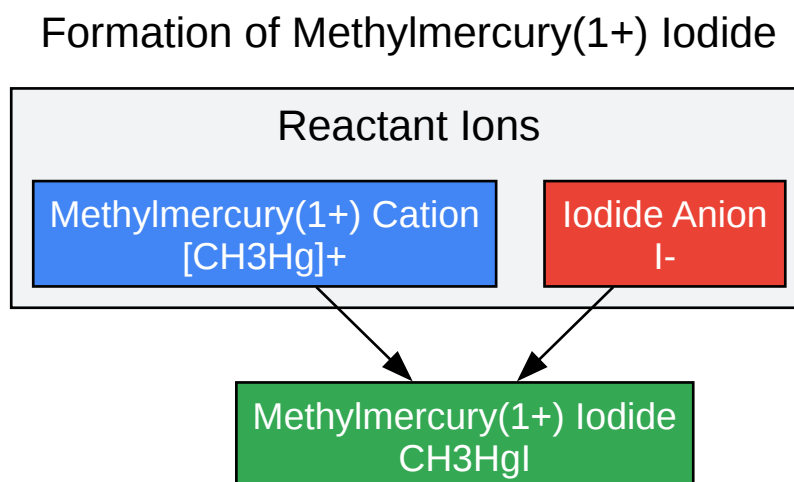
Methylmercury(1+) iodide is an organometallic compound formed from the methylmercury cation ($[\text{CH}_3\text{Hg}]^+$) and an iodide anion (I^-).^[1] It is a highly toxic compound and a significant source of organic mercury exposure in humans.^[1] The key quantitative data for this compound are summarized below.

Identifier	Value	Reference
Chemical Formula	CH_3HgI	^{[2][3][4][5][6]}
Molecular Weight	342.53 g/mol	^{[2][3][4][5][6]}
CAS Number	143-36-2	^{[2][3]}
IUPAC Name	iodo(methyl)mercury	^[6]

The methylmercury cation ($[\text{CH}_3\text{Hg}]^+$) itself has a molecular weight of 215.63 g/mol .^{[1][7]}

Logical Relationship Diagram

The formation of methylmercury(1+) iodide from its constituent ions can be represented by the following logical diagram.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methylmercury - Wikipedia [en.wikipedia.org]
- 2. Methylmercuric iodide [webbook.nist.gov]
- 3. Methylmercuric iodide (CAS 143-36-2) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 4. 143-36-2 CAS MSDS (METHYLMERCURY(II) IODIDE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. Methylmercuric iodide [webbook.nist.gov]
- 6. Mercury, iodomethyl- | CH3HgI | CID 67347 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Methylmercury(1+) | CH3Hg+ | CID 6860 - PubChem [pubchem.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Chemical formula and molecular weight of methylmercury(1+) iodide.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087125#chemical-formula-and-molecular-weight-of-methylmercury-1-iodide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com